

Essential Safety and Logistics for Handling Prohydrojasmon Racemate

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Compound of Interest

Compound Name: Prohydrojasmon racemate

Cat. No.: B013459

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This document provides comprehensive, step-by-step guidance for the safe use of **Prohydrojasmon racemate**, a synthetic plant growth regulator. Adherence to these protocols is crucial for minimizing risks and ensuring the integrity of your research.

Personal Protective Equipment (PPE)

When handling **Prohydrojasmon racemate**, a thorough risk assessment should be conducted to ensure the appropriate level of protection. The following table summarizes the recommended PPE.

Protection Type	Specific Recommendations	Rationale
Hand Protection	Butyl rubber gloves are recommended for their excellent resistance to esters and ketones.[1][2][3][4] Nitrile gloves may offer some protection for short-duration tasks but should be used with caution.[3] Always inspect gloves for any signs of degradation or perforation before use.	Prohydrojasmon racemate is an ester and ketone, and butyl rubber provides superior protection against these chemical classes.
Eye Protection	Safety goggles with side-shields are mandatory to protect against splashes.[5]	Direct contact with the eyes can cause irritation.
Skin and Body Protection	A lab coat or impervious clothing should be worn to protect the skin.[5] For tasks with a higher risk of splashing, a chemically resistant apron should be considered.	Prevents accidental skin contact and contamination of personal clothing.
Respiratory Protection	A suitable respirator should be used if there is a risk of inhaling aerosols or vapors, especially in poorly ventilated areas.[5]	May cause respiratory irritation.

Safe Handling and Storage

Prohydrojasmon racemate is a colorless to pale yellow oily liquid that is insoluble in water and stable at room temperature.[2] Proper handling and storage are critical to maintain its stability and prevent accidental exposure.

Handling:

- Work in a well-ventilated area, preferably a chemical fume hood, to minimize inhalation exposure.
- Avoid direct contact with skin, eyes, and clothing.
- Use appropriate, clean, and dry glassware and equipment.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling the chemical.[\[6\]](#)

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep away from sources of ignition and direct sunlight.
- Recommended storage temperature for the pure form is -20°C.[\[1\]](#)
- Stock solutions should be stored in a refrigerator (2-8°C) and are generally stable for at least a month. For longer-term storage (several months to a year), freezing at -20°C is recommended.[\[7\]](#) Always check for precipitation or color change before use.[\[7\]](#)

Experimental Protocol: Preparation of a Stock Solution

This protocol outlines the preparation of a 1 mg/mL stock solution of **Prohydrojasmon racemate**, a common procedure for plant tissue culture applications.

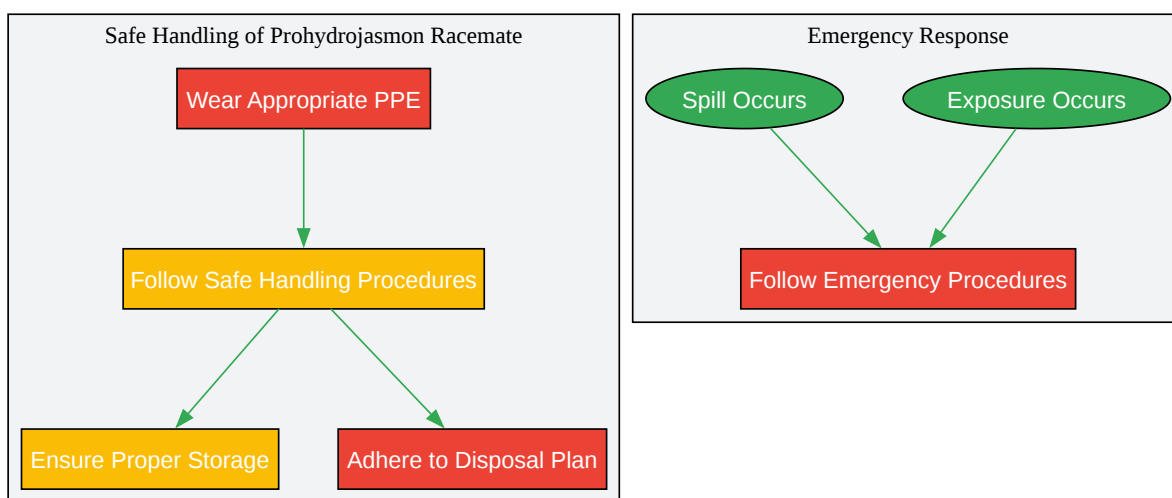
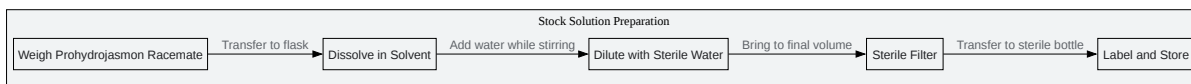
Materials:

- **Prohydrojasmon racemate**
- Solvent (e.g., 95% ethanol or DMSO)
- Sterile, double-distilled water
- Volumetric flask (e.g., 100 mL)

- Magnetic stirrer and stir bar
- Pipettes
- Sterile filter (0.22 μm)
- Sterile storage bottles

Procedure:

- Weighing: Accurately weigh 100 mg of **Prohydrojasmon racemate** in a clean weighing boat.
- Dissolving: Transfer the weighed **Prohydrojasmon racemate** to a 100 mL volumetric flask. Add a small amount of a suitable solvent (e.g., 2-5 mL of 95% ethanol or DMSO) to dissolve the compound completely. Gentle warming or sonication may aid in dissolution.
- Dilution: Once fully dissolved, slowly add sterile, double-distilled water to the flask while stirring continuously to prevent precipitation.[\[2\]](#)
- Final Volume: Bring the solution to the final volume of 100 mL with sterile, double-distilled water.
- Sterilization: Sterile-filter the stock solution using a 0.22 μm syringe filter into a sterile storage bottle.
- Labeling and Storage: Label the bottle clearly with the chemical name, concentration, preparation date, and your initials. Store the stock solution in a refrigerator at 2-8°C for short-term use or at -20°C for long-term storage.[\[7\]](#)



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